Methyl 5-methyl-2-nitrobenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Methyl 5-methyl-2-nitrobenzoate*
CAS No.:	*20587-30-8*
Cat. No.:	*B1335777*

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Foreword: Unveiling a Key Synthetic Intermediate

In the landscape of organic synthesis, particularly within the realms of pharmaceutical and agrochemical development, the strategic importance of well-defined molecular building blocks cannot be overstated. **Methyl 5-methyl-2-nitrobenzoate**, a substituted aromatic ester, represents one such pivotal intermediate. While not a household name in the broader scientific community, its utility in constructing more complex molecular architectures is significant. This technical guide aims to provide researchers, scientists, and drug development professionals with an in-depth understanding of **Methyl 5-methyl-2-nitrobenzoate**, from its synthesis and physicochemical properties to its critical role in the creation of valuable downstream products. Our focus will be on the causality behind experimental choices and the self-validating nature of the described protocols, ensuring a blend of theoretical knowledge and practical application.

Historical Context and Developmental Trajectory

The history of **Methyl 5-methyl-2-nitrobenzoate** is intrinsically linked to the broader development of electrophilic aromatic substitution, a cornerstone of organic chemistry. The nitration of aromatic compounds, first reported for benzene by Mitscherlich in 1834, set the

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stage for the synthesis of a vast array of nitroaromatic compounds.[1] The introduction of "mixed acid" (a combination of nitric and sulfuric acids) by Mansfield shortly thereafter provided a more effective and general method for nitration.[1]

While a singular "discovery" paper for **Methyl 5-methyl-2-nitrobenzoate** is not readily apparent in the historical literature, its synthesis is a logical extension of the extensive studies on the nitration of toluene and its derivatives, which began in the 19th and early 20th centuries.[2][3] The directing effects of substituents on the aromatic ring, a fundamental concept in electrophilic aromatic substitution, dictate the regioselectivity of the nitration reaction. In the case of the precursor to **Methyl 5-methyl-2-nitrobenzoate**, methyl 3-methylbenzoate, the methyl group is an ortho-, para-director, while the methyl ester group is a meta-director. The interplay of these directing effects is crucial in achieving the desired substitution pattern.

Modern synthetic chemistry has seen a shift towards more environmentally friendly and selective methods. The development of a nitration process using a mixture of nitric acid and acetic anhydride for the synthesis of 5-methyl-2-nitrobenzoic acid (via its methyl ester) is a prime example of this evolution, offering high selectivity and a greener profile compared to traditional mixed-acid nitration.[4][5]

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in synthesis. **Methyl 5-methyl-2-nitrobenzoate** is a solid at room temperature and its key properties are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_9H_9NO_4$	[6]
Molecular Weight	195.17 g/mol	[6]
CAS Number	20587-30-8	[6]
Appearance	Solid	
Storage Temperature	Room temperature	[6]

Spectroscopic Characterization

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Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Methyl 5-methyl-2-nitrobenzoate**.

- ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group protons on the ring, and the methyl ester protons. The chemical shifts and coupling patterns of the aromatic protons are influenced by the electron-withdrawing nitro group and the electron-donating methyl group.

- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule. Key signals will correspond to the carbonyl carbon of the ester, the aromatic carbons (with those closer to the nitro group being shifted downfield), the methyl carbon on the ring, and the methyl ester carbon.[7]

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorption bands corresponding to the carbonyl group (C=O) of the ester (typically around 1735-1750 cm^{-1}), and the symmetric and asymmetric stretching vibrations of the nitro group (-NO_2) (in the ranges of 1315-1355 cm^{-1} and 1490-1550 cm^{-1}, respectively).[8][9] Aromatic C-H and C=C stretching vibrations will also be present.

- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns that can aid in structural confirmation.

Synthesis of **Methyl 5-methyl-2-nitrobenzoate**: A Modern Approach

The synthesis of **Methyl 5-methyl-2-nitrobenzoate** is most effectively and selectively achieved through the nitration of methyl 3-methylbenzoate. This method is favored for its high regioselectivity and avoidance of harsh mixed acids.[4][5]

Reaction Causality

The choice of methyl 3-methylbenzoate as the starting material is strategic. The methyl group is an activating ortho-, para-director, while the methyl ester is a deactivating meta-director. The

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positions ortho to the methyl group are 2 and 6, and the para position is 4. The positions meta to the ester are 2 and 6. The convergence of these directing effects strongly favors substitution at the 2-position, which is ortho to the activating methyl group and meta to the deactivating ester group. The use of a nitric acid/acetic anhydride mixture provides a less aggressive nitrating agent than mixed acid, which can help to prevent the formation of byproducts.

Experimental Protocol: Nitration of Methyl 3-methylbenzoate

This protocol is based on modern, environmentally conscious methods.[4][10]

Materials and Reagents:

- Methyl 3-methylbenzoate
- Fuming nitric acid
- Acetic anhydride
- Ice
- Water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath

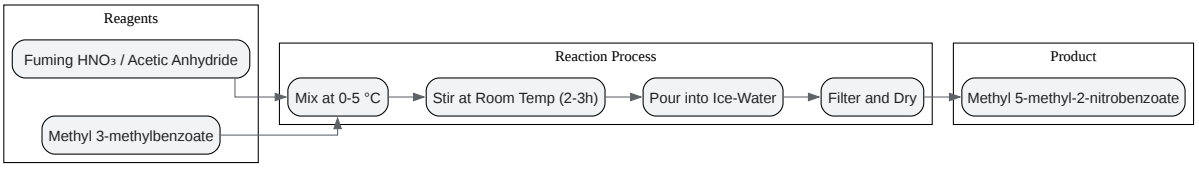
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool a solution of methyl 3-methylbenzoate in acetic anhydride to 0-5 °C in an ice bath.[10]
- Slowly add a pre-cooled mixture of fuming nitric acid and acetic anhydride dropwise to the stirred solution. It is crucial to maintain the temperature below 10 °C throughout the addition

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to control the exothermic reaction and prevent side reactions.[10]

- After the addition is complete, continue to stir the reaction mixture at room temperature for 2-3 hours to ensure the completion of the nitration.
- Pour the reaction mixture into ice-water to precipitate the crude **Methyl 5-methyl-2-nitrobenzoate**.[10]
- Filter the precipitate, wash it with cold water until the washings are neutral, and then dry the product.



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*Synthesis workflow for **Methyl 5-methyl-2-nitrobenzoate**.*

Applications in Synthesis: A Gateway to Functionalized Molecules

The primary and most significant application of **Methyl 5-methyl-2-nitrobenzoate** is as a synthetic intermediate.[6][11] Its value lies in the strategic placement of the nitro, methyl, and methyl ester groups, which allows for a variety of subsequent chemical transformations.

Precursor to 5-Methyl-2-nitrobenzoic Acid

Methyl 5-methyl-2-nitrobenzoate is the direct precursor to 5-methyl-2-nitrobenzoic acid through hydrolysis of the ester group.[10] This carboxylic acid is a valuable building block in the synthesis of pharmaceuticals and dyes.[10]

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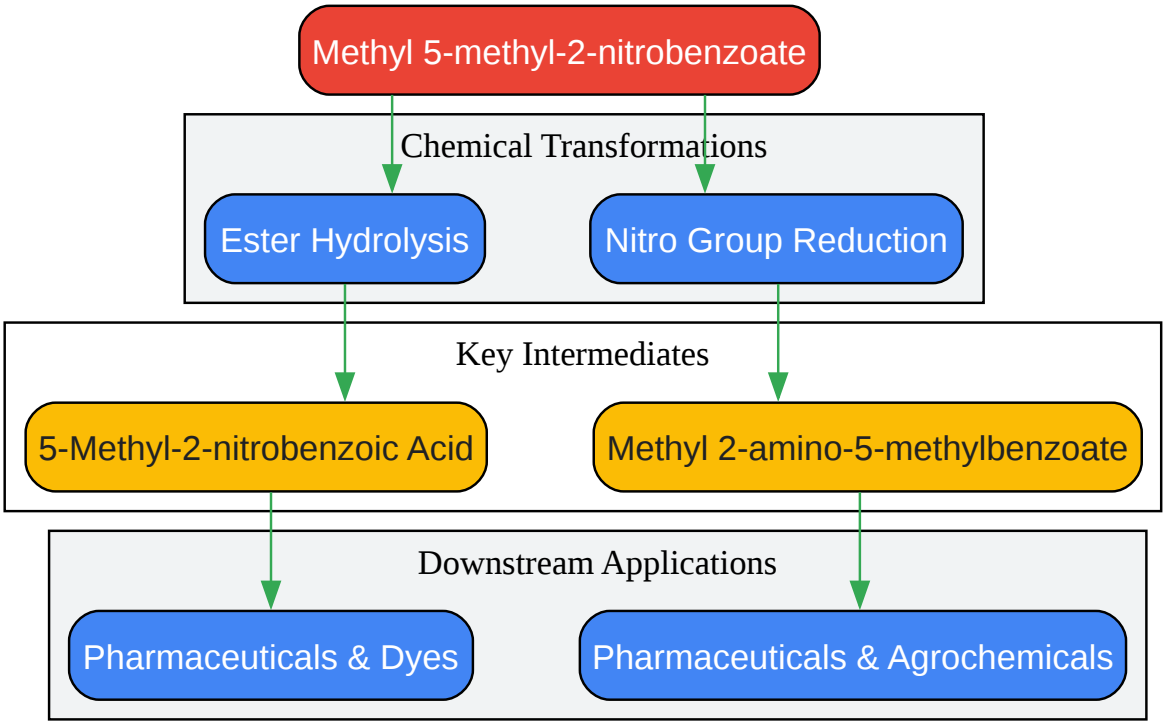
Experimental Protocol: Hydrolysis to 5-Methyl-2-nitrobenzoic Acid

- Reflux the crude **Methyl 5-methyl-2-nitrobenzoate** with an aqueous solution of sodium hydroxide for 2-3 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the ester is completely consumed.
- Cool the reaction mixture to room temperature and acidify with dilute hydrochloric acid to an acidic pH, which will cause the precipitation of 5-Methyl-2-nitrobenzoic acid.[10]
- Filter the precipitate, wash it thoroughly with cold water, and dry to obtain the crude product. The crude acid can be further purified by recrystallization.

Access to Amino Derivatives

The nitro group of **Methyl 5-methyl-2-nitrobenzoate** can be readily reduced to an amino group, yielding methyl 2-amino-5-methylbenzoate. This transformation opens up a vast array of synthetic possibilities, as the resulting aniline derivative can participate in reactions such as diazotization, amide bond formation, and the synthesis of heterocyclic compounds. These amino derivatives are key intermediates in the production of various pharmaceuticals, including those with anti-inflammatory and analgesic properties, as well as agrochemicals like pesticides and herbicides.[11][12]

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*Synthetic utility of **Methyl 5-methyl-2-nitrobenzoate**.*

Other Potential Applications

Beyond its role as a precursor to the corresponding carboxylic acid and amine, **Methyl 5-methyl-2-nitrobenzoate** is utilized in research for the synthesis of specialty chemicals, dyes, and fragrances where controlled substitution on the benzene ring is required.[6] Its unique substitution pattern makes it a valuable tool for medicinal chemists exploring structure-activity relationships in drug design.

Conclusion: An Essential Component in the Synthetic Chemist's Toolbox

Methyl 5-methyl-2-nitrobenzoate, while not an end-product in itself, exemplifies the critical role of well-designed intermediates in modern organic synthesis. Its efficient and selective preparation, coupled with the versatility of its functional groups, provides a reliable pathway to a range of valuable molecules for the pharmaceutical, agrochemical, and specialty chemical

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industries. This guide has provided a comprehensive overview of its synthesis, properties, and applications, grounded in the principles of chemical reactivity and supported by established protocols. As the demand for novel and complex organic molecules continues to grow, the importance of foundational building blocks like **Methyl 5-methyl-2-nitrobenzoate** will undoubtedly endure.

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